

Essential Safety and Logistical Information for Handling 3'-Allyl-4'-hydroxyacetophenone

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Compound of Interest

Compound Name: 3'-Allyl-4'-hydroxyacetophenone

Cat. No.: B073159

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For researchers, scientists, and drug development professionals, the safe handling of chemical compounds is paramount. This document provides immediate and essential safety and logistical information for **3'-Allyl-4'-hydroxyacetophenone** (CAS No. 1132-05-4), including operational and disposal plans.

Chemical Identifier:

- Name: **3'-Allyl-4'-hydroxyacetophenone**
- Synonyms: 4-Acetyl-2-allylphenol[1]
- CAS Number: 1132-05-4[1]
- Molecular Formula: C₁₁H₁₂O₂[1]
- Molecular Weight: 176.21 g/mol [1]

Hazard Summary: **3'-Allyl-4'-hydroxyacetophenone** is classified as a hazardous substance that can cause serious eye damage, skin irritation, and respiratory tract irritation.[2] It is crucial to handle this compound with appropriate personal protective equipment in a well-ventilated area.

Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical to minimize exposure and ensure personal safety. The following table summarizes the recommended PPE for handling **3'-Allyl-4'-hydroxyacetophenone**.

PPE Category	Item	Specification/Standard	Rationale
Eye and Face Protection	Safety Goggles/Face Shield	ANSI Z87.1-compliant, tight-sealing safety goggles. A face shield should be worn in addition to goggles when there is a splash hazard.	Protects against dust particles and splashes, preventing serious eye damage.
Hand Protection	Chemical-resistant gloves	Primary: Butyl rubber or Viton®. Secondary: Nitrile rubber (for incidental splash protection only).	Provides a barrier against skin contact, which can cause irritation. Butyl rubber and Viton® offer superior resistance to ketones and aromatic compounds. Nitrile gloves provide good general resistance but should be replaced immediately after a splash.
Respiratory Protection	Air-purifying respirator	NIOSH-approved half-mask or full-facepiece respirator with organic vapor cartridges and N95, R95, or P95 particulate filters.	Protects against inhalation of dust, which can cause respiratory tract irritation. A full-facepiece respirator also provides eye and face protection.
Protective Clothing	Laboratory Coat/Coveralls	Standard laboratory coat. For larger quantities or potential for significant	Prevents contamination of personal clothing and skin.

exposure, chemically
resistant coveralls are
recommended.

Occupational Exposure Limit: While a specific Permissible Exposure Limit (PEL) or Threshold Limit Value (TLV) has not been established by OSHA or ACGIH for **3'-Allyl-4'-hydroxyacetophenone**, a manufacturer has assigned it an Occupational Exposure Band (OEB) rating.

Compound	Occupational Exposure Band (OEB)	Limit
3'-Allyl-4'-hydroxyacetophenone	E	$\leq 0.01 \text{ mg/m}^3$ ^[2]

This indicates that the substance is considered to be of very high toxicity, and exposure should be controlled to the lowest reasonably practicable level.

Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the key steps for the safe handling of **3'-Allyl-4'-hydroxyacetophenone** from receipt to disposal.

1. Preparation and Engineering Controls:

- Work in a designated area, such as a certified chemical fume hood, to ensure adequate ventilation.
- Ensure that an eyewash station and safety shower are readily accessible.
- Before starting work, verify that all necessary PPE is available and in good condition.
- Have spill control materials (e.g., absorbent pads, sand) readily available.

2. Handling the Compound:

- Don the appropriate PPE as specified in the table above.

- Carefully weigh and transfer the solid compound, avoiding the generation of dust.
- If creating a solution, add the solid to the solvent slowly to avoid splashing.
- Keep containers of the compound tightly closed when not in use.[\[2\]](#)

3. Decontamination:

- Wipe down work surfaces with a suitable solvent (e.g., ethanol) and then with soap and water after completing work.
- Decontaminate all equipment that has come into contact with the compound.
- Remove and dispose of contaminated gloves properly.
- Wash hands thoroughly with soap and water after handling the compound and before leaving the laboratory.[\[2\]](#)

4. Spill Response:

- Minor Spill:
 - Evacuate the immediate area.
 - Wearing appropriate PPE, cover the spill with an absorbent, inert material (e.g., sand, vermiculite).
 - Carefully sweep up the absorbed material and place it in a sealed, labeled container for hazardous waste disposal.
 - Clean the spill area with a suitable solvent, followed by soap and water.
- Major Spill:
 - Evacuate the laboratory and alert others in the vicinity.
 - Contact your institution's emergency response team.
 - Do not attempt to clean up a major spill without proper training and equipment.

Disposal Plan

Proper disposal of **3'-Allyl-4'-hydroxyacetophenone** and any contaminated materials is crucial to protect human health and the environment.

Waste Classification: While a specific EPA hazardous waste code is not listed for **3'-Allyl-4'-hydroxyacetophenone**, it should be treated as a hazardous waste due to its irritant properties. It would likely fall under a generic waste code for toxic organic compounds. Consult your institution's environmental health and safety (EHS) department for specific guidance on waste classification.

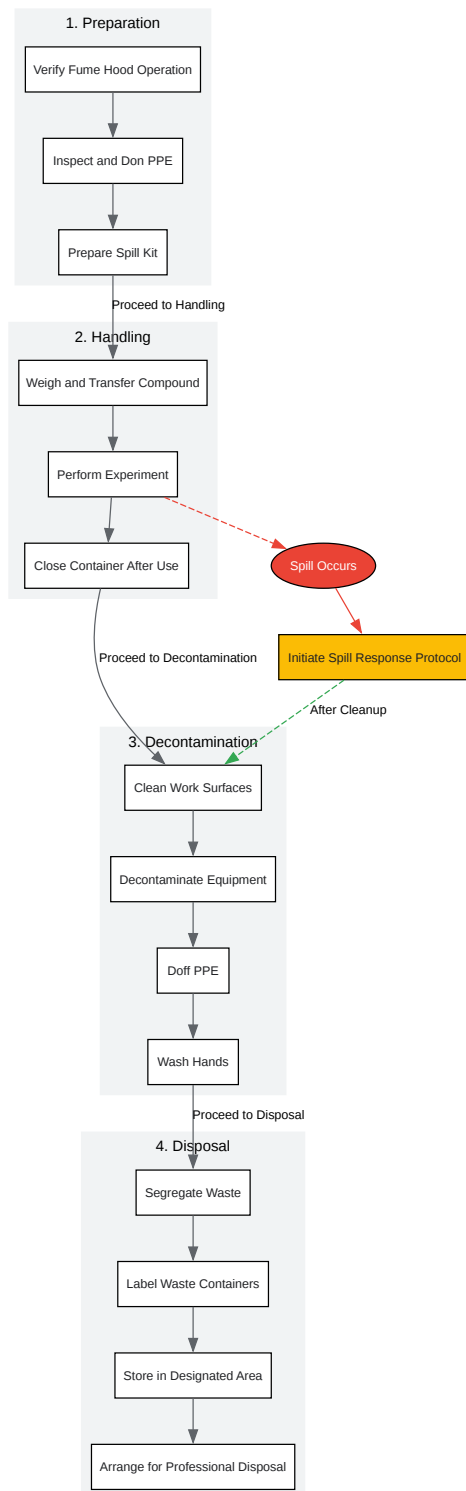
Disposal Procedure:

- **Solid Waste:**
 - Collect any unused **3'-Allyl-4'-hydroxyacetophenone** in a clearly labeled, sealed container.
 - Place contaminated materials such as gloves, absorbent pads, and weighing papers into a separate, labeled hazardous waste container.
- **Liquid Waste:**
 - Collect any solutions containing **3'-Allyl-4'-hydroxyacetophenone** in a labeled, sealed, and chemically compatible waste container.
- **Final Disposal:**
 - All waste containing **3'-Allyl-4'-hydroxyacetophenone** must be disposed of through a licensed hazardous waste disposal facility, typically via incineration.^[2]
 - Do not dispose of this chemical down the drain or in the regular trash.

Experimental Workflow and Safety Diagram

The following diagram illustrates the logical workflow for the safe handling and disposal of **3'-Allyl-4'-hydroxyacetophenone**.

Safe Handling and Disposal of 3'-Allyl-4'-hydroxyacetophenone

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